

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Phenyl-2-propanol

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Compound of Interest

Compound Name: 2-Phenyl-2-propanol

Cat. No.: B165765

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For Immediate Implementation: This document provides critical safety and logistical information for the proper handling and disposal of **2-Phenyl-2-propanol**, tailored for research, scientific, and drug development professionals. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

2-Phenyl-2-propanol, also known as α,α -dimethylbenzyl alcohol, is a combustible solid that presents several health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Understanding and implementing the correct personal protective equipment (PPE) and handling procedures are paramount to minimizing risk.

Essential Safety and Physical Properties

A summary of the key safety and physical data for **2-Phenyl-2-propanol** is provided in the table below for quick reference.

Property	Value	Source
Appearance	White to pale-yellow, odorless solid	[5]
CAS Number	617-94-7	[2][5][6]
Molecular Formula	C9H12O	[5]
Molar Mass	136.19 g/mol	[5]
Boiling Point	202 °C (396 °F; 475 K)	[5]
Melting Point	28–32 °C (301–305 K)	[5]
Flash Point	87 °C (189 °F)	[3][7]
Density	0.973 g/cm ³	[5][7]
Solubility	Practically insoluble in water; Soluble in ethanol and benzene.[5]	
Oral LD50 (Rat)	1300 mg/kg	[6][7]
Dermal LD50 (Rabbit)	4300 mg/kg	[6][7]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **2-Phenyl-2-propanol** to prevent skin, eye, and respiratory exposure.

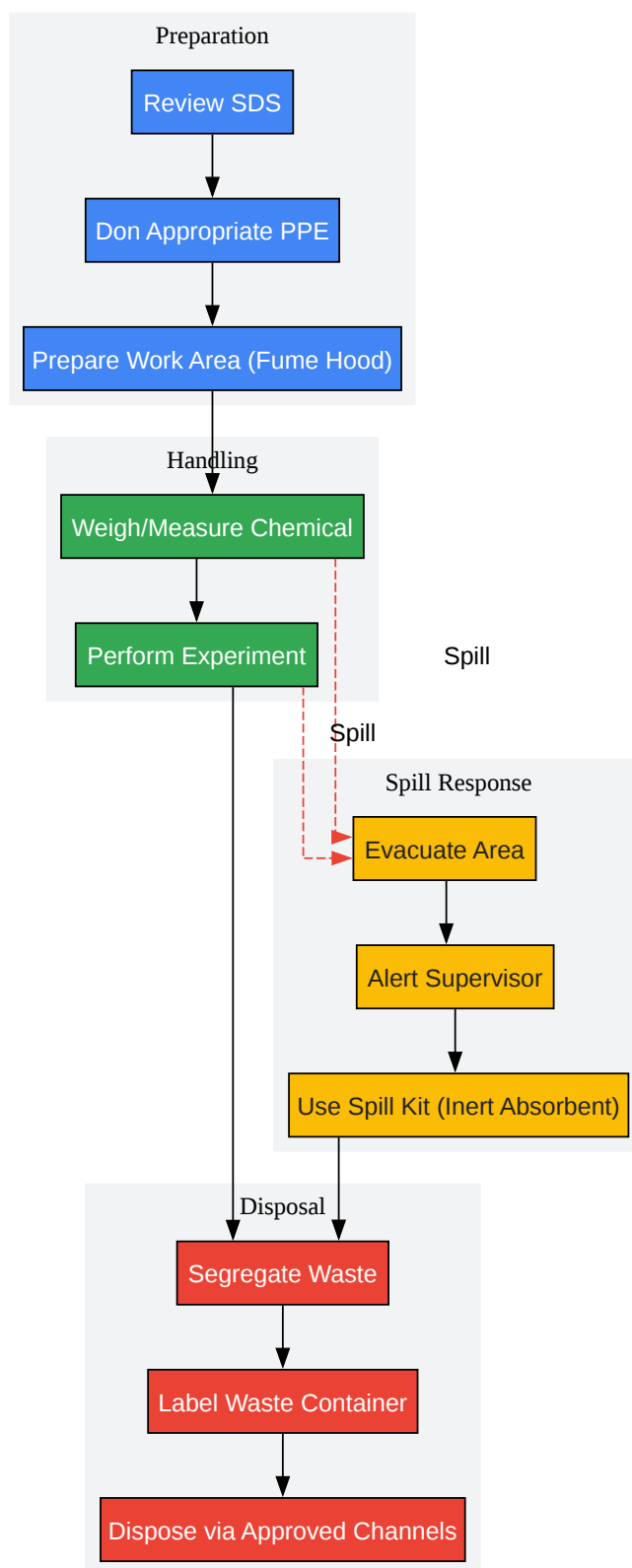
- **Hand Protection:** Chemical-resistant gloves are required. Disposable nitrile gloves provide good short-term protection.[8] For extended handling or in case of a spill, consider more robust options and always inspect gloves for integrity before use.
- **Eye and Face Protection:** Chemical splash goggles that meet the ANSI Z.87.1 standard are essential.[8] A face shield should be worn over safety glasses during procedures with a high risk of splashing or exothermic reactions.[8]
- **Skin and Body Protection:** A laboratory coat, buttoned and properly fitted, should be worn.[8] Long pants and closed-toe, closed-heel shoes are mandatory to cover as much skin as

possible.^[8] For situations with a higher risk of exposure, a chemical-resistant apron or coveralls may be necessary.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne levels below exposure limits.^[6] If ventilation is insufficient or during a large spill, a NIOSH-approved respirator with an organic vapor cartridge is required.^{[4][9]}

Operational Plan for Handling 2-Phenyl-2-propanol

The following step-by-step workflow ensures the safe handling of **2-Phenyl-2-propanol** from acquisition to disposal.



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Figure 1: Workflow for Safe Handling of **2-Phenyl-2-propanol**.

Experimental Protocol: Step-by-Step Handling

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2-Phenyl-2-propanol** before beginning any work.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
 - Don all required PPE as outlined above.
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered. Have a spill kit readily accessible.
- Handling:
 - Carefully weigh or measure the required amount of **2-Phenyl-2-propanol**. As it is a solid at room temperature, avoid generating dust.[\[3\]](#)
 - When dissolving or reacting, be mindful of potential exothermic reactions.
 - Keep containers tightly closed when not in use to prevent the release of vapors.[\[3\]](#)
- Storage:
 - Store **2-Phenyl-2-propanol** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[6\]](#)
 - Keep it segregated from incompatible materials, such as strong oxidizing agents.[\[6\]](#)
 - Ensure the container is properly labeled.

Disposal Plan

Proper disposal of **2-Phenyl-2-propanol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All waste containing **2-Phenyl-2-propanol**, including contaminated gloves, absorbent materials, and empty containers, must be collected in a designated and properly labeled hazardous waste container.

- Disposal Method: Do not dispose of **2-Phenyl-2-propanol** down the drain. It should be disposed of through an approved hazardous waste disposal program.[3][4] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Regulatory Compliance: All waste disposal must be conducted in accordance with local, state, and federal regulations.[1][6]

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **2-Phenyl-2-propanol**, fostering a secure and productive laboratory environment.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 2-Phenyl-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165765#personal-protective-equipment-for-handling-2-phenyl-2-propanol]

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